

# General Principles for Handling Potent Compounds

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Iervin*

Cat. No.: *B4878379*

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Regardless of the specific substance, a cautious approach is necessary when handling potent or unknown chemicals.

- **Assume Hazard:** Treat any unknown substance as hazardous.
- **Consult SDS:** Always refer to the Safety Data Sheet (SDS) for specific handling and disposal instructions.
- **Use Personal Protective Equipment (PPE):** At a minimum, a lab coat, safety goggles, and chemical-resistant gloves should be worn.[1] For potent compounds, double gloving and respiratory protection may be necessary.
- **Work in a Controlled Environment:** All handling of potent powders or solutions should be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.[1]
- **Prevent Contamination:** Use disposable plastic-backed absorbent paper to protect work surfaces.[1] Decontaminate all surfaces and equipment after use.

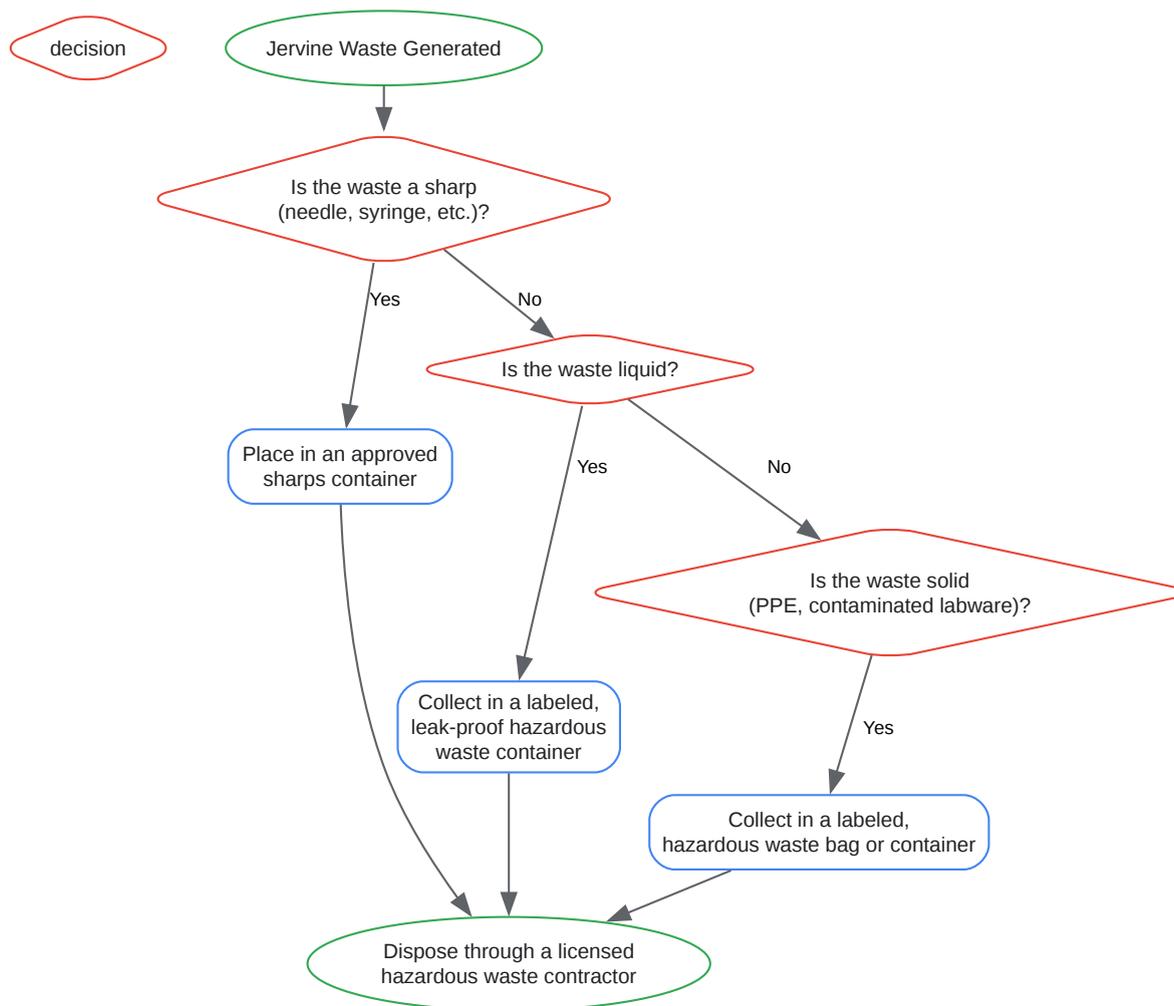
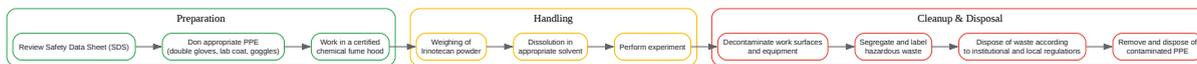
## Irinotecan Disposal Procedures

Irinotecan is a cytotoxic and mutagenic compound, and its waste is considered hazardous.[2]  
[3]

Key Hazard Information for Irinotecan Hydrochloride Trihydrate:

Hazard Statement	Classification
Harmful if swallowed.[3][4][5]	Acute toxicity - oral 4
Suspected of causing genetic defects.[2][3][4]	Germ cell mutagenicity 2
May damage fertility or the unborn child.[2][3][4]	Reproductive toxicity 1B
May cause harm to the unborn child.[2]	Toxic to reproduction, Category 2
Possible risk of irreversible effects.[2]	Mutagenic, Category 3

Experimental Workflow for Handling Irinotecan:



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## References

- 1. benchchem.com [benchchem.com]
- 2. gopharm.si [gopharm.si]
- 3. fermion.fi [fermion.fi]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. fishersci.com [fishersci.com]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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